

3-Hydroxypropane-1-sulfonyl Chloride: Technical Guide to Research Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Hydroxypropane-1-sulfonyl
chloride

CAS No.: 84145-10-8

Cat. No.: B12504840

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Executive Summary

3-Hydroxypropane-1-sulfonyl chloride (CAS: 84145-10-8) is a bifunctional organosulfur reagent used primarily in medicinal chemistry and materials science. While chemically related to the cyclic ester 1,3-propane sultone, its utility is distinct: whereas the sultone reacts with nucleophiles to form ionic sulfonate salts (zwitterions), the sulfonyl chloride is required to form stable, covalent sulfonamide bonds.

This distinction makes **3-Hydroxypropane-1-sulfonyl chloride** a critical reagent for introducing hydrophilic "tails" into drug candidates, synthesizing proteolysis-targeting chimera (PROTAC) linkers, and creating surface-active agents where a non-ionic or pH-stable linkage is required.

Chemical Identity & Stability (Expertise & Experience)

The Equilibrium Challenge

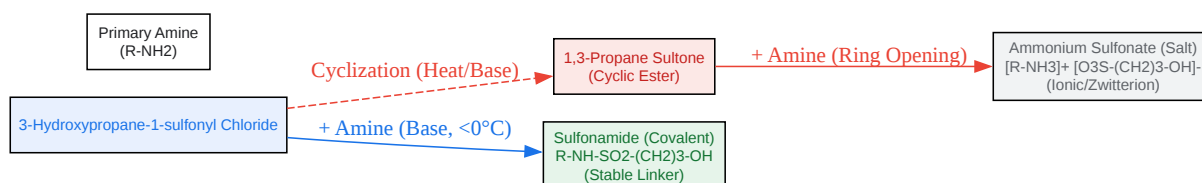
Researchers must understand the dynamic relationship between the open-chain chloride and the cyclic sultone.

- The Reagent: **3-Hydroxypropane-1-sulfonyl chloride** ().
- The Hazard: In the presence of base or heat, the free hydroxyl group can attack the sulfonyl center, displacing chloride and cyclizing to form 1,3-propane sultone.
- Implication: 1,3-propane sultone is a potent alkylating agent and known carcinogen.[1][2] Protocols involving the chloride must be temperature-controlled (typically to) to prevent premature cyclization or polymerization.

Mechanistic Distinction

The choice between the chloride and the sultone dictates the final chemical structure.

- Pathway A (Sultone): Ring opening by an amine yields a zwitterionic salt (ammonium sulfonate).
- Pathway B (Chloride): Substitution by an amine yields a sulfonamide (covalent bond).



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Figure 1: Divergent reactivity of the sulfonyl chloride vs. the sultone. The chloride is essential for creating stable sulfonamide linkages.

Primary Research Applications

A. Medicinal Chemistry: Solubilizing Linkers

In drug discovery, the 3-hydroxypropylsulfonyl moiety acts as a polar tail. Attaching this group to a hydrophobic drug scaffold via a sulfonamide bond increases aqueous solubility without introducing a permanent charge (unlike the sulfonate salt).

- **Utility:** The terminal hydroxyl group remains available for further derivatization (e.g., glycosylation or phosphorylation) to create prodrugs.
- **Bioisosteres:** The sulfonamide group (NS(=O)(=O)C) often serves as a bioisostere for amide bonds, offering improved metabolic stability against proteases.

B. PROTACs and Bifunctional Linkers

The reagent is used to synthesize heterobifunctional linkers.

- **Step 1:** The sulfonyl chloride reacts with an amine-bearing ligand (e.g., a cereblon binder).
- **Step 2:** The terminal hydroxyl group is activated (e.g., tosylated or converted to an aldehyde) to attach the target protein ligand. This creates a linker that is hydrophilic (preventing aggregation) and chemically stable.

C. Surface Modification

Used to tether molecules to surfaces (e.g., amine-functionalized silica or gold nanoparticles). The sulfonamide bond is robust across a wide pH range, unlike esters which may hydrolyze. The exposed hydroxyl group renders the surface hydrophilic, reducing non-specific protein adsorption (antifouling).

Experimental Protocols

Protocol 1: Synthesis of N-Substituted 3-Hydroxypropanesulfonamide

This protocol describes the coupling of the reagent with a primary amine to form a sulfonamide, preventing cyclization to the sultone.

Reagents:

- Target Amine (equiv)
- **3-Hydroxypropane-1-sulfonyl chloride** (equiv)
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (equiv)
- Dichloromethane (DCM), anhydrous

Step-by-Step Methodology:

- Preparation: Flame-dry a round-bottom flask and purge with Nitrogen (). Dissolve the Target Amine and TEA in anhydrous DCM.
- Cooling (Critical): Cool the reaction mixture to using an ice/salt bath. Note: Low temperature is mandatory to suppress sultone formation.
- Addition: Dissolve **3-Hydroxypropane-1-sulfonyl chloride** in a minimal volume of DCM. Add this solution dropwise to the amine mixture over 20 minutes.
- Reaction: Stir at for 1 hour, then allow to warm slowly to room temperature over 2 hours. Monitor by TLC or LC-MS.
- Workup: Quench with water. Wash the organic layer with HCl (to remove excess amine/TEA) followed by brine. Dry over

and concentrate.

- Purification: The crude sulfonamide often requires flash column chromatography (typically MeOH/DCM gradients) due to its polarity.

Protocol 2: In Situ Generation (Alternative)

If the isolated chloride is unavailable or degraded, it can be generated from 3-hydroxypropanesulfonic acid sodium salt (or the sultone precursor) immediately before use.

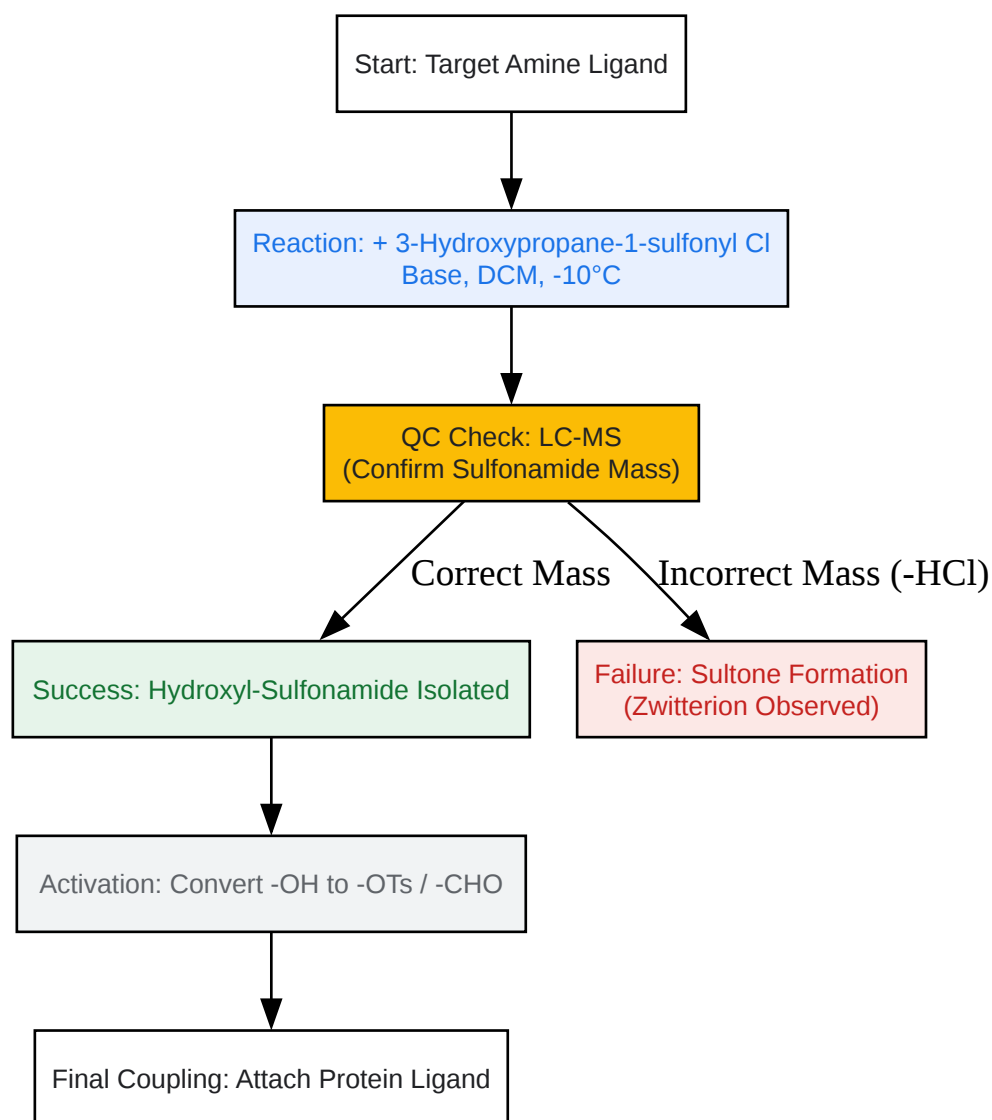
- Reflux sodium 3-hydroxypropanesulfonate with Thionyl Chloride () (excess) for 2 hours.
- Caution: This generates the chlorinated analog (3-chloropropane-1-sulfonyl chloride) or the hydroxyl-protected species depending on conditions.
- For the specific hydroxy derivative, protection of the alcohol (e.g., as an acetate) is recommended before chlorination, followed by deprotection after sulfonamide formation.

Quantitative Data & Specifications

Property	Specification	Relevance
CAS Number	84145-10-8	Unique identifier for procurement.
Molecular Weight	158.60 g/mol	Calculation of stoichiometry.
Physical State	Viscous liquid or low-melting solid	Handling requires warming slightly if frozen, but store cold.
Storage	, Hygroscopic	Moisture triggers hydrolysis to sulfonic acid.
Reactivity	Electrophile (S)	Reacts with amines, thiols, and alcohols.
Major Impurity	1,3-Propane Sultone	Carcinogenic byproduct of cyclization.

Synthesis Workflow Diagram

The following diagram illustrates the workflow for using this reagent to create a PROTAC linker, highlighting the critical decision points.



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Figure 2: Experimental workflow for synthesizing bifunctional linkers using **3-hydroxypropane-1-sulfonyl chloride**.

Safety & Toxicology

- Corrosivity: As a sulfonyl chloride, it releases HCl upon contact with moisture/tissue. Causes severe skin burns and eye damage.
- Carcinogenicity: While the chloride itself is a corrosive electrophile, its degradation product (1,3-propane sultone) is a Category 1B Carcinogen. All waste streams containing this reagent must be treated with aqueous NaOH to hydrolyze any potential sultone residues before disposal.

References

- PubChem. "**3-Hydroxypropane-1-sulfonyl chloride** (Compound)." National Library of Medicine. [\[Link\]](#)
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- Organic Chemistry Portal. "Synthesis of Sulfonamides." (General protocols for sulfonyl chloride coupling). [\[Link\]](#)

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Sources

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- 2. The properties and uses of 1,3-Propane sultone _Chemicalbook [\[chemicalbook.com\]](https://chemicalbook.com)
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